

Safety and Handling of 2,3-O-Isopropylidene-D-erythronolactone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-O-Isopropylidene-D-erythronolactone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2,3-O-Isopropylidene-D-erythronolactone**. The information is compiled to ensure safe laboratory practices and to provide a quick reference for researchers and professionals in drug development.

Chemical and Physical Properties

2,3-O-Isopropylidene-D-erythronolactone is a white to off-white crystalline solid.^{[1][2]} It is a chiral building block used in the synthesis of various biologically active molecules and natural products.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2,3-O-Isopropylidene-D-erythronolactone**

| Property | Value | References |
|---------------------|---|--------------|
| Molecular Formula | C ₇ H ₁₀ O ₄ | [1][2][3][4] |
| Molecular Weight | 158.15 g/mol | [1][2][3][4] |
| Appearance | White to off-white crystalline powder | [1][2] |
| Melting Point | 67-69 °C | [1][4] |
| Solubility | Soluble in organic solvents. | [5] |
| Storage Temperature | Room temperature. | [1][6] |
| CAS Number | 25581-41-3 | [1][2][4] |

Hazard Identification and Classification

While comprehensive toxicological data for **2,3-O-Isopropylidene-D-erythrone** is not readily available in the reviewed safety data sheets, general laboratory chemical safety protocols should be strictly followed.[3] The following table summarizes the known hazard information.

Table 2: Hazard Identification

| Hazard | Description | References |
|--------------------------|---|------------|
| GHS Classification | Not fully established. General precautions for handling laboratory chemicals are advised. | [7] |
| Potential Health Effects | May cause eye and skin irritation upon contact. Inhalation of dust may irritate the respiratory tract. Ingestion may cause digestive tract irritation. | [8] |

Handling and Storage Precautions

Proper handling and storage are crucial to maintain the integrity of **2,3-O-Isopropylidene-D-erythronolactone** and to ensure the safety of laboratory personnel.

Table 3: Handling and Storage Procedures

| Procedure | Recommendation | References |
|-----------|--|---|
| Handling | Handle in a well-ventilated area. Wear appropriate personal protective equipment (PPE). Avoid formation of dust. Wash hands thoroughly after handling. | [1] [3] [8] |
| Storage | Store in a tightly closed container in a dry, cool, and well-ventilated place. Store away from incompatible materials such as oxidizing agents. | [1] [3] [8] |

Exposure Controls and Personal Protection

To minimize exposure, appropriate engineering controls and personal protective equipment should be used.

Table 4: Exposure Controls and Personal Protective Equipment (PPE)

| Control | Specification | References |
|------------------------|---|---|
| Engineering Controls | Use in a well-ventilated area. A local exhaust system is recommended to control dust. | [1] [3] [8] |
| Eye/Face Protection | Wear safety glasses with side-shields or chemical safety goggles. | [1] [3] [8] |
| Skin Protection | Wear protective gloves (e.g., nitrile rubber) and a lab coat. | [1] [3] [8] |
| Respiratory Protection | If dust is generated, use a NIOSH-approved dust respirator. | [1] [3] |

First Aid and Emergency Procedures

In case of accidental exposure, immediate and appropriate first aid should be administered.

Table 5: First Aid Measures

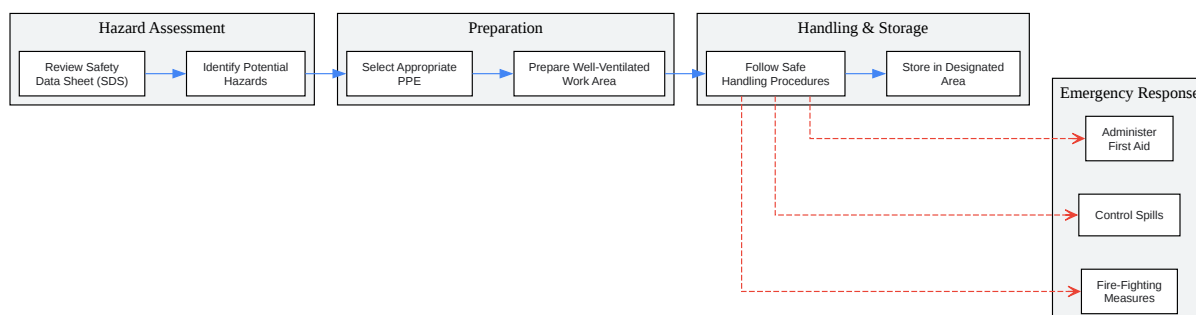
| Exposure Route | First Aid Protocol | References |
|----------------|---|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. | [1] [8] |
| Skin Contact | Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops. | [1] [8] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention. | [1] [8] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention. | [1] [8] |

Table 6: Fire-Fighting and Accidental Release Measures

| Procedure | Recommendation | References |
|--------------------|---|------------|
| Fire-Fighting | Use a water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish flames. Wear self-contained breathing apparatus (SCBA) and full protective gear. | [1][3][8] |
| Accidental Release | Wear appropriate PPE. Avoid dust formation. Sweep up the spilled solid and place it in a suitable container for disposal. Ventilate the area and wash the spill site after material pickup is complete. | [1][3][8] |

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **2,3-O-Isopropylidene-D-erythrone**, from initial hazard assessment to emergency response.



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Caption: Workflow for the safe handling of laboratory chemicals.

Stability and Reactivity

2,3-O-Isopropylidene-D-erythroneolactone is stable under recommended storage conditions. [5] It is important to avoid contact with strong oxidizing agents. Hazardous decomposition products include carbon monoxide and carbon dioxide upon combustion.[3]

Toxicological and Ecological Information

As of the latest review, specific quantitative toxicological data such as LD50 or LC50 values for **2,3-O-Isopropylidene-D-erythroneolactone** are not available in the consulted safety data sheets.[3] Similarly, detailed ecological impact studies have not been reported. Therefore, it is essential to prevent its release into the environment.[1][3]

Disposal Considerations

Dispose of **2,3-O-Isopropylidene-D-erythronolactone** and its containers in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always refer to the specific SDS for the most current and detailed safety information before handling this chemical.

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- To cite this document: BenchChem. [Safety and Handling of 2,3-O-Isopropylidene-D-erythronolactone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014009#safety-and-handling-precautions-for-2-3-o-isopropylidene-d-erythronolactone]

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